

Application Notes and Protocols: D-Val-Leu-Lys-Chloromethylketone

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Compound of Interest

Compound Name:	D-Val-Leu-Lys-Chloromethylketone
Cat. No.:	B1336821

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Introduction

D-Val-Leu-Lys-Chloromethylketone (D-VLK-CMK) is a synthetic peptide derivative that functions as an irreversible inhibitor of certain serine proteases. Its sequence, Val-Leu-Lys, targets the active site of specific enzymes, and the chloromethylketone moiety forms a covalent bond with a critical histidine residue, leading to irreversible inactivation. This compound is primarily recognized as a potent inhibitor of thrombin and is also used in studies involving other trypsin-like serine proteases.^{[1][2]} Its ability to selectively block the activity of these proteases makes it a valuable tool in coagulation research and for studying the roles of these enzymes in various physiological and pathological processes.

Mechanism of Action

D-Val-Leu-Lys-Chloromethylketone acts as a suicide inhibitor. The peptide sequence directs the molecule to the active site of target serine proteases, such as thrombin. The chloromethylketone group then irreversibly alkylates the active site histidine residue, rendering the enzyme non-functional. This high specificity and irreversible nature of inhibition allow for precise investigation of the downstream consequences of protease inactivation.

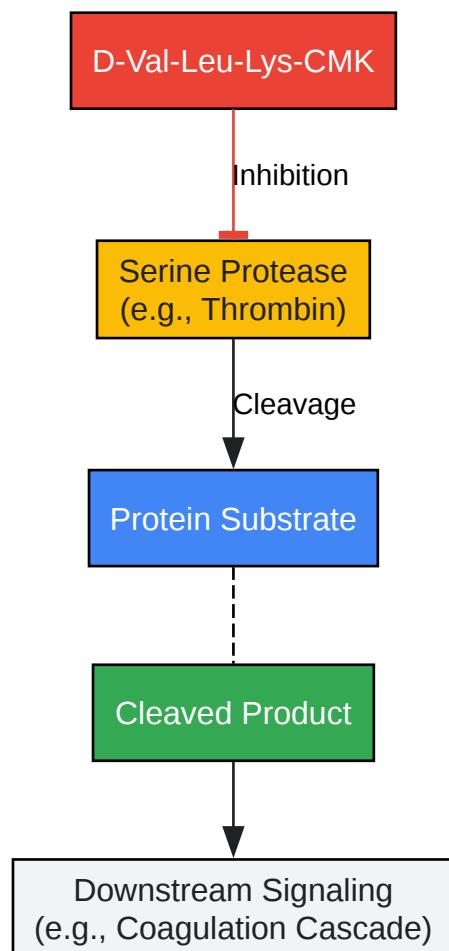
Quantitative Data

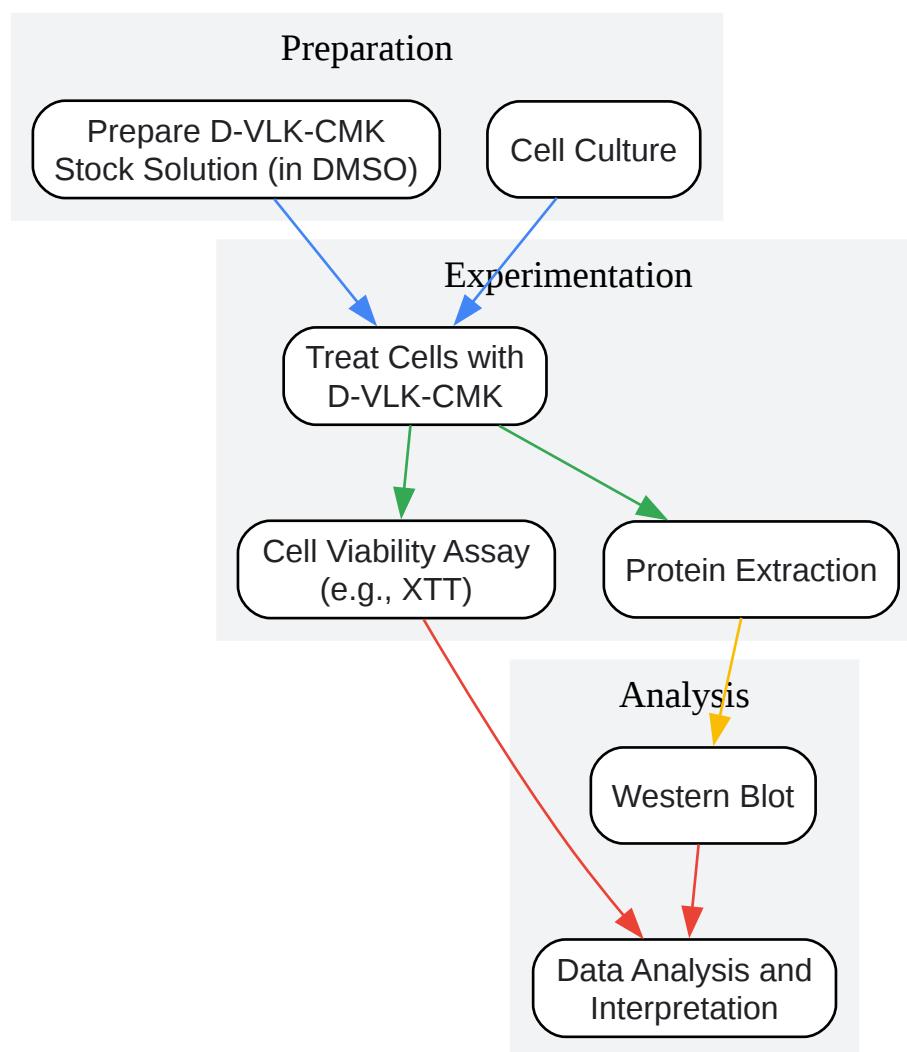
The following table summarizes the available quantitative data for **D-Val-Leu-Lys-Chloromethylketone** and a structurally similar compound for comparative purposes.

Compound	Target Enzyme	Parameter	Value	Reference
H-D-Val-Leu-Lys-chloromethylketo ne	Human Thrombin	k_2/K_i	$2.3 \times 10^3 \text{ M}^{-1}\text{s}^{-1}$	[2]
D-Val-Phe-Lys Chloromethyl Ketone	Human Plasmin	IC_{50}	100 pM	[3]

Signaling Pathway Diagram

The following diagram illustrates the inhibitory effect of **D-Val-Leu-Lys-Chloromethylketone** on a target serine protease and its downstream consequences.





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